

Mefenamic Acid-d3: A Technical Guide to the Certificate of Analysis

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|----------------------|-------------------|-----------|
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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a deuterated internal standard like **Mefenamic Acid-d3** is a critical document. It provides assurance of the identity, purity, and quality of the material, which is essential for the accuracy and reliability of analytical data in preclinical and clinical studies. This in-depth guide explains the key components of a typical **Mefenamic Acid-d3** CoA, including data presentation, detailed experimental protocols, and workflow visualizations.

Data Presentation: Summary of a Typical Certificate of Analysis

The quantitative data from a **Mefenamic Acid-d3** CoA is summarized below. These tables provide a clear and structured overview of the product's specifications and the results of the quality control tests.

Table 1: General Information



| Parameter | Specification |
|-------------------|-----------------------------|
| Product Name | Mefenamic Acid-d3 |
| Catalog Number | Varies by supplier |
| CAS Number | 1189707-81-0[1] |
| Molecular Formula | C15H12D3NO2[2] |
| Molecular Weight | 244.30 g/mol [1] |
| Appearance | White to off-white solid[3] |
| Solubility | Soluble in DMSO, Methanol |

Table 2: Quality Control Data



| Test | Method | Specification | Result |
|---------------------|--|-------------------------------|----------|
| Identity | | | |
| ¹H NMR | Nuclear Magnetic Resonance | Conforms to structure | Conforms |
| MS (ESI-) | Mass Spectrometry | Conforms to structure | Conforms |
| Purity | | | |
| HPLC | High-Performance Liquid Chromatography | ≥ 98% | 99.5% |
| Isotopic Purity | Mass Spectrometry | ≥ 99% Deuterium incorporation | 99.7% |
| Physical Properties | | | |
| Melting Point | Melting Point Apparatus | ~230-231 °C | 230.5 °C |
| Residual Solvents | | | |
| GC-HS | Gas Chromatography - Headspace | Meets USP <467> requirements | Complies |

Experimental Protocols

Detailed methodologies for the key experiments cited in the CoA are provided below. These protocols offer insight into how the quality of **Mefenamic Acid-d3** is assessed.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

Purpose: To determine the chemical purity of **Mefenamic Acid-d3** by separating it from any non-deuterated or other impurities.

Instrumentation:



- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm)[4]

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable buffer components like ammonium acetate)[5]

Procedure:

- Mobile Phase Preparation: A typical mobile phase is a mixture of acetonitrile and water (with a small amount of formic acid, e.g., 0.1%, to improve peak shape), in an isocratic or gradient elution. For example, a mobile phase of acetonitrile and 0.1% formic acid in water (50:50, v/v) can be used.[6][7]
- Standard and Sample Preparation:
 - A standard solution of Mefenamic Acid-d3 is prepared by dissolving an accurately weighed amount in the mobile phase to a known concentration (e.g., 1 mg/mL).
 - The sample solution is prepared similarly.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min[4]
 - Injection Volume: 10 μL
 - Column Temperature: Ambient or controlled (e.g., 30 °C)
 - Detection Wavelength: 254 nm or 280 nm[4][6]
- Analysis: The standard and sample solutions are injected into the HPLC system. The purity
 is calculated by comparing the area of the main peak in the sample chromatogram to the



total area of all peaks.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Purpose: To confirm the molecular weight of **Mefenamic Acid-d3** and to determine the extent of deuterium incorporation.

Instrumentation:

• Liquid Chromatography-Mass Spectrometry (LC-MS) system with an Electrospray Ionization (ESI) source.

Procedure:

- Sample Introduction: The sample is introduced into the mass spectrometer, typically after separation by LC.
- Ionization: Electrospray ionization in negative mode (ESI-) is commonly used for Mefenamic Acid.[5]
- Mass Analysis:
 - For identity confirmation, the mass spectrum is examined for the presence of the deprotonated molecule [M-H]⁻ at m/z 243.3.
 - For isotopic purity, the relative intensities of the ions corresponding to the deuterated (d3), partially deuterated (d2, d1), and non-deuterated (d0) forms are measured. The isotopic purity is calculated as the percentage of the d3 species relative to the sum of all isotopic species.

Nuclear Magnetic Resonance (¹H NMR) Spectroscopy for Structural Confirmation

Purpose: To confirm the chemical structure of **Mefenamic Acid-d3** and to verify the position of deuterium labeling.

Instrumentation:



• NMR Spectrometer (e.g., 400 MHz or higher)

Reagents:

• Deuterated solvent (e.g., DMSO-d₆)

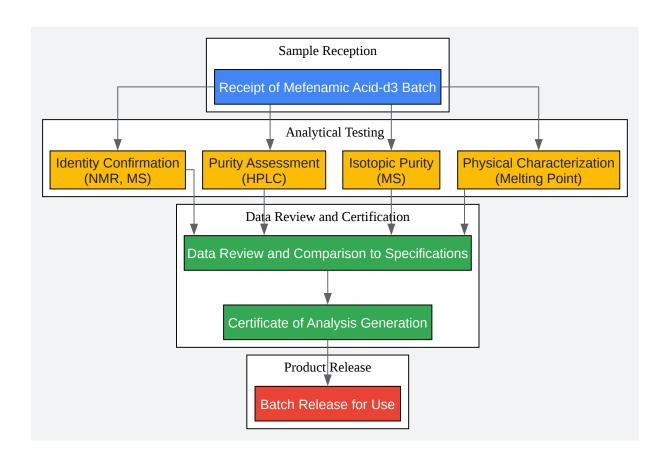
Procedure:

- Sample Preparation: A small amount of the Mefenamic Acid-d3 is dissolved in the deuterated solvent.
- Data Acquisition: The ¹H NMR spectrum is acquired.
- Analysis: The spectrum is analyzed for the characteristic chemical shifts and coupling
 patterns of the protons in the Mefenamic Acid molecule. The absence or significant reduction
 of the signal corresponding to the deuterated position confirms the labeling. For Mefenamic
 Acid-d3, where the methyl group is deuterated, the singlet corresponding to these protons
 will be absent.[8]

Visualizations

The following diagrams illustrate the logical workflow of the Certificate of Analysis and a typical experimental workflow.

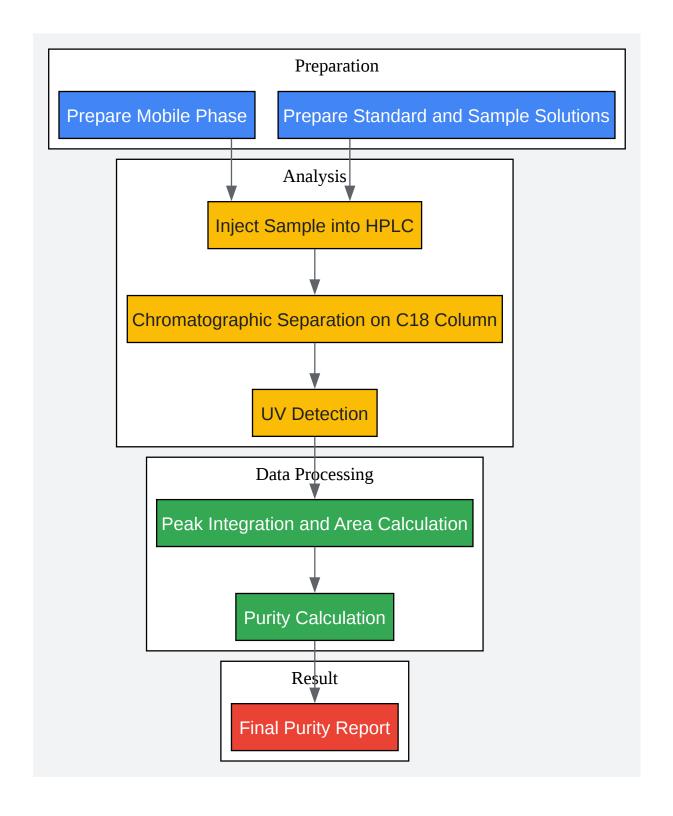




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Certificate of Analysis Workflow





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HPLC Purity Analysis Workflow



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